Application Note: Developing Antimicrobial Agents from 3-(4-bromophenyl)-4-methyl-1H-pyrazole

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Compound of Interest

Compound Name:	*3-(4-bromophenyl)-4-methyl-1H-pyrazole*
CAS No.:	*208511-70-0*
Cat. No.:	*B6249956*

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Executive Summary

The pyrazole pharmacophore is a cornerstone in modern antimicrobial discovery, owing to its ability to interact with diverse biological targets such as DNA gyrase and bacterial cell membranes. This guide focuses on a specific, high-potential scaffold: **3-(4-bromophenyl)-4-methyl-1H-pyrazole**.

The 4-bromophenyl moiety provides critical lipophilicity and halogen-bonding capabilities, enhancing membrane penetration and target affinity. The 4-methyl group introduces steric constraints that can improve metabolic stability and selectivity compared to the unsubstituted analogs. This application note details the optimized synthesis, purification, and biological evaluation of this scaffold, providing a robust roadmap for developing next-generation antimicrobial agents.

Chemical Synthesis & Optimization

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Retrosynthetic Logic

Direct condensation of ketones with hydrazines often yields mixtures or unstable pyrazolines. To ensure regiospecificity and high yields of the 4-methyl derivative, we utilize the Enaminone Route. This pathway leverages N,N-dimethylformamide dimethyl acetal (DMF-DMA) to activate the ketone, ensuring the methyl group is correctly positioned at C4 during cyclization.

Reagents & Equipment[1]

- Precursor: 4'-Bromopropiophenone (CAS: 10342-83-3)
- Reagent:N,N-Dimethylformamide dimethyl acetal (DMF-DMA)
- Cyclizing Agent: Hydrazine hydrate (80% or 98%)
- Solvents: Toluene (anhydrous), Ethanol (absolute)
- Equipment: Dean-Stark apparatus (optional), Reflux condenser, Rotary evaporator.

Protocol: Step-by-Step Synthesis

Stage 1: Formation of the Enaminone Intermediate

- Charge: In a 250 mL round-bottom flask, dissolve 10.0 mmol of 4'-bromopropiophenone in 20 mL of anhydrous toluene.
- Activate: Add 12.0 mmol (1.2 eq) of DMF-DMA.
- Reflux: Heat the mixture to reflux (approx. 110°C) for 6–8 hours.
    - Expert Tip: The reaction generates methanol as a byproduct. Using an open system with a drying tube or a Dean-Stark trap helps drive the equilibrium forward by removing methanol.
- Monitor: Check via TLC (Hexane:EtOAc 7:3). The starting ketone spot should disappear, replaced by a more polar, often yellow/orange enaminone spot.
- Isolate: Evaporate the solvent under reduced pressure. The residue is typically a viscous yellow oil or solid (3-(dimethylamino)-1-(4-bromophenyl)-2-methyl-2-propen-1-one) which is

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used directly in the next step without extensive purification to prevent hydrolysis.

Stage 2: Cyclization to Pyrazole Core

- Solubilize: Dissolve the crude enaminone in 30 mL of absolute ethanol.
- Cyclize: Add 15.0 mmol (1.5 eq) of Hydrazine Hydrate dropwise at room temperature.
  - Caution: Reaction is exothermic.
- Reflux: Heat to reflux for 3–5 hours.
- Work-up: Cool the mixture to room temperature. Pour onto 100 g of crushed ice with stirring.
- Precipitation: The product, **3-(4-bromophenyl)-4-methyl-1H-pyrazole**, will precipitate as a white to off-white solid.
- Purification: Filter the solid. Wash with cold water (

  mL). Recrystallize from Ethanol/Water (8:2) to obtain analytical grade crystals.

Characterization Standards

- Yield: Expected 75–85%.
- 1H NMR (DMSO-d6, 400 MHz):
  - 12.80 (s, 1H, NH) – Broad singlet, D2O exchangeable.
  - 7.65 (s, 1H, H-5 pyrazole) – Characteristic singlet.
  - 7.60 (d, 2H, Ar-H), 7.45 (d, 2H, Ar-H) – Para-substitution pattern.
  - 2.15 (s, 3H, CH3) – Methyl group at C4.

Visualization: Synthetic Pathway

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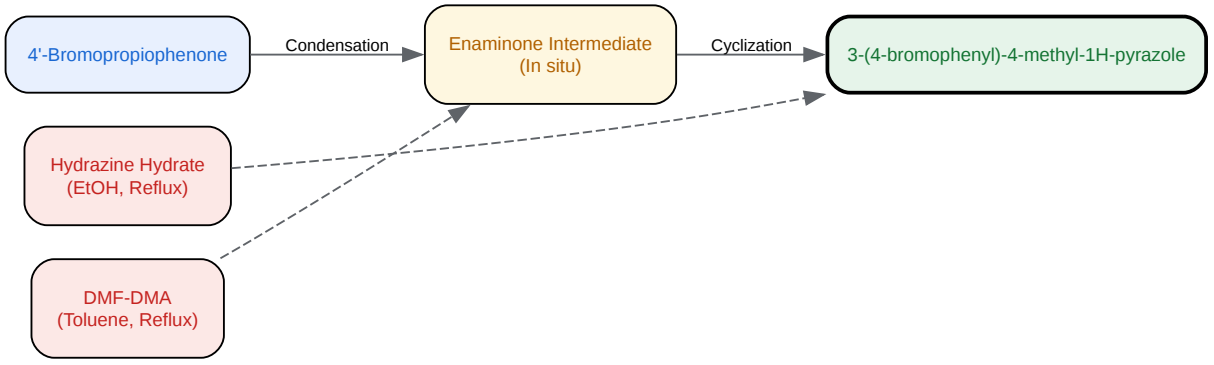

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Caption: Figure 1. Regioselective synthesis of the target scaffold via the Enaminone route.

Biological Evaluation Protocols

Once synthesized, the scaffold must be evaluated for antimicrobial efficacy.[1][2][3][4][5] The following protocols are compliant with CLSI (Clinical and Laboratory Standards Institute) guidelines.

Stock Solution Preparation

- Solvent: Dimethyl sulfoxide (DMSO).[6]
- Concentration: Prepare a primary stock at 10 mg/mL.
- Sterility: Filter sterilize using a 0.22

  m PTFE syringe filter (nylon filters may bind the compound).
- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.

Minimum Inhibitory Concentration (MIC) Assay

Method: Broth Microdilution.

- Inoculum: Adjust bacterial culture (e.g., S. aureus ATCC 29213, E. coli ATCC 25922) to

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McFarland standard (

CFU/mL). Dilute 1:100 in Cation-Adjusted Mueller-Hinton Broth (CAMHB).

- Plate Setup: Use 96-well round-bottom plates.
  - Add 100

    L of CAMHB to columns 2–12.
  - Add 200

    L of compound stock (diluted to 2x starting conc) to column 1.
  - Perform serial 2-fold dilutions from column 1 to 10.
- Controls:
  - Column 11: Growth Control (Bacteria + Solvent only).
  - Column 12: Sterility Control (Media only).
  - Reference Drug: Ciprofloxacin or Vancomycin (must run in parallel).
- Incubation: 16–20 hours at 37°C.
- Readout: Visual turbidity or Absorbance at 600 nm (OD600). MIC is the lowest concentration with no visible growth.

Mechanism of Action (MoA): Membrane Integrity Assay

Since pyrazoles often target membranes, this assay validates the mechanism.

- Dye: Propidium Iodide (PI) - membrane impermeable DNA stain.
- Protocol:
  - Treat log-phase bacteria with the compound at

    MIC for 1 hour.

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- Wash cells with PBS.
- Incubate with PI (10

  M) for 15 mins in the dark.
- Measure fluorescence (Ex: 535 nm, Em: 617 nm).

- Interpretation: High fluorescence indicates membrane rupture (bactericidal), allowing PI to bind DNA. Low fluorescence suggests an intracellular target (e.g., DNA gyrase) without lysis.

Visualization: Screening Workflow

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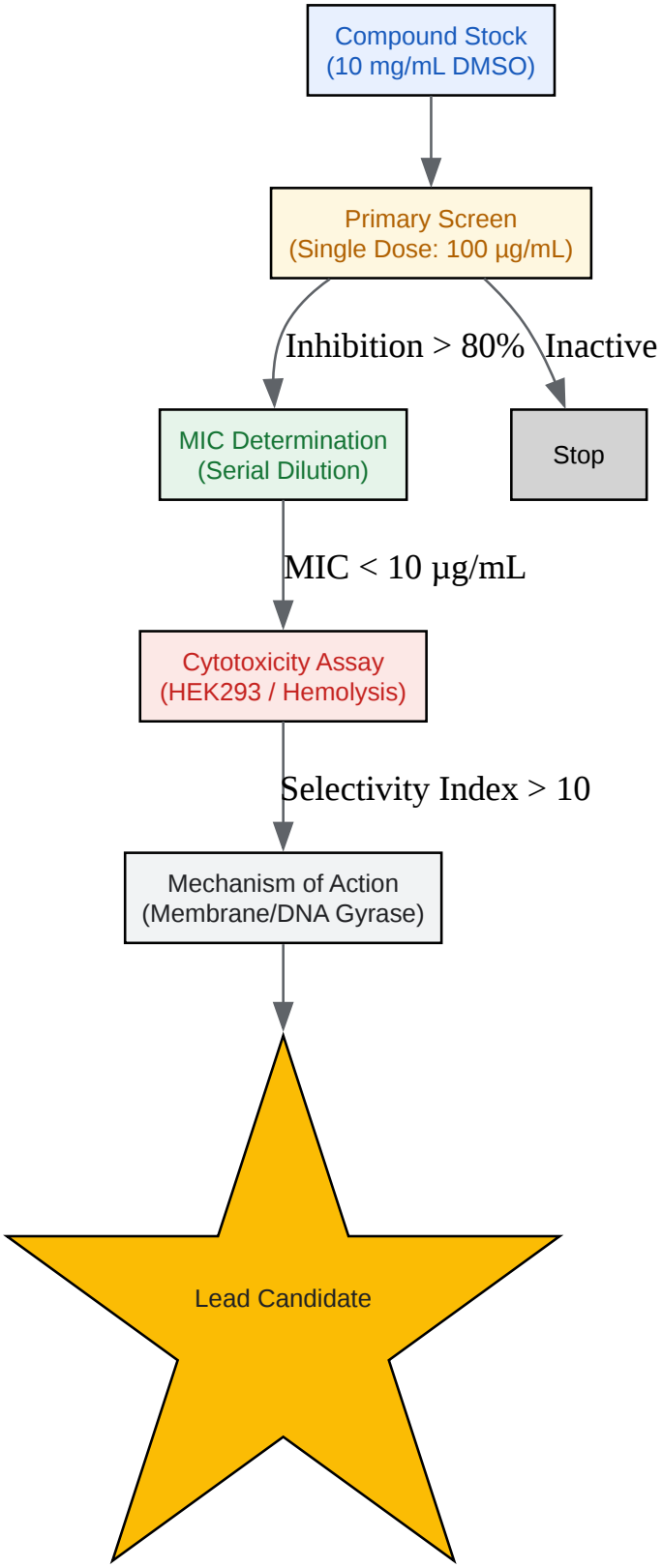

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Caption: Figure 2. Decision tree for advancing pyrazole candidates from synthesis to lead identification.

Structure-Activity Relationship (SAR) Insights

The **3-(4-bromophenyl)-4-methyl-1H-pyrazole** is a "Lead Scaffold." To optimize it into a drug:

Modification Site	Chemical Change	Biological Effect (Hypothesis)
N1-Position	Alkylation (Ethyl, Benzyl)	Increases lipophilicity; often improves Gram-positive activity.
N1-Position	Acylation (Benzoyl, Acetyl)	Can act as a prodrug moiety; affects solubility.
C4-Methyl	Oxidation to Aldehyde	Allows conversion to Schiff bases (hydrazones), which historically show higher potency than the parent alkyl pyrazole.
Phenyl Ring	Replace Br with F or CF3	Modulates metabolic stability and halogen bonding capability.

Expert Insight: The 4-methyl group is chemically robust. If higher potency is required, consider using the N1-position to attach a "tail" (e.g., a thiazole or another aromatic ring) to access secondary binding pockets on the target protein (e.g., ATPase domain of DNA gyrase).

References

- Synthesis of Pyrazoles via Enaminones
  - Title: Regioselective synthesis of 1,3,4-trisubstituted pyrazoles
  - Source:Journal of Heterocyclic Chemistry.
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